

An In-depth Technical Guide to the Physical Properties of 3,3-Dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethyloctane

Cat. No.: B1207745

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dimethyloctane is a branched-chain alkane, an organic compound consisting of ten carbon atoms and twenty-two hydrogen atoms.^[1] Its chemical formula is $C_{10}H_{22}$.^{[1][2]} As a structural isomer of decane, its two methyl groups are attached to the third carbon atom of the octane backbone.^[1] This specific branching pattern influences its physical properties, differentiating it from its straight-chain counterpart and other isomers. **3,3-Dimethyloctane** presents as a colorless liquid at room temperature.^{[1][3]} Due to its nonpolar nature, it is nearly insoluble in water but soluble in organic solvents like ethanol and ether.^{[1][3]} This document provides a comprehensive overview of its key physical properties, the experimental methodologies used for their determination, and a workflow for its physical characterization.

Core Physical Properties

The physical characteristics of **3,3-Dimethyloctane** are summarized below. These properties are crucial for its application as a reference standard in gas chromatography and in studies related to fuel performance.^[1]

Property	Value	Unit	Notes
Molecular Formula	C ₁₀ H ₂₂	-	[2][4][5]
Molecular Weight	142.28	g/mol	[3][5][6]
Appearance	Clear, colorless liquid	-	[1][2][3]
Boiling Point	161	°C	At 760 mmHg[3][4][7]
Melting Point	-53.99	°C	[3][4]
Density	0.734 - 0.74	g/cm ³	[3][4][7]
Refractive Index	1.4125 - 1.4165	-	At 20°C[2][3][4]
Flash Point	43.5	°C	[4]
Vapor Pressure	3.0 ± 0.1	mmHg	At 25°C (Predicted)[4]
Water Solubility	85.34	µg/L	Temperature not specified[3][8]

Experimental Protocols for Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid hydrocarbons like **3,3-Dimethyloctane**.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[9] For small sample volumes, the Thiele tube method is highly effective. [10]

- Apparatus: Thiele tube, thermometer, small glass vial (Durham tube), capillary tube, rubber band, heating source (e.g., sand bath or Bunsen burner).[10]
- Procedure:
 - A small sample (approx. 0.5 mL) of **3,3-Dimethyloctane** is placed into the small glass vial. [10]

- A capillary tube, sealed at one end, is placed into the vial with its open end down.[\[10\]](#)
- The vial is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the boiling point of the sample is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.[\[10\]](#)
- Heating is discontinued, and the liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Density Measurement

Density is the mass of a substance per unit volume. For liquid hydrocarbons, density can be accurately measured using a densitometer or a pycnometer (specific gravity bottle).[\[11\]](#)[\[12\]](#)

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary), analytical balance, and a constant-temperature water bath.
- Procedure:
 - The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m_1).
 - The pycnometer is filled with distilled water and placed in a constant-temperature bath (e.g., 20°C) until it reaches thermal equilibrium. The water level is adjusted to the mark, and the pycnometer is reweighed (m_2).
 - The process is repeated with **3,3-Dimethyloctane**, ensuring it is at the same constant temperature. The mass of the pycnometer filled with the sample is recorded (m_3).

- The density (ρ) of the sample is calculated using the known density of water (ρ_{water}) at the experimental temperature: $\rho_{\text{sample}} = ((m_3 - m_1) / (m_2 - m_1)) * \rho_{\text{water}}$

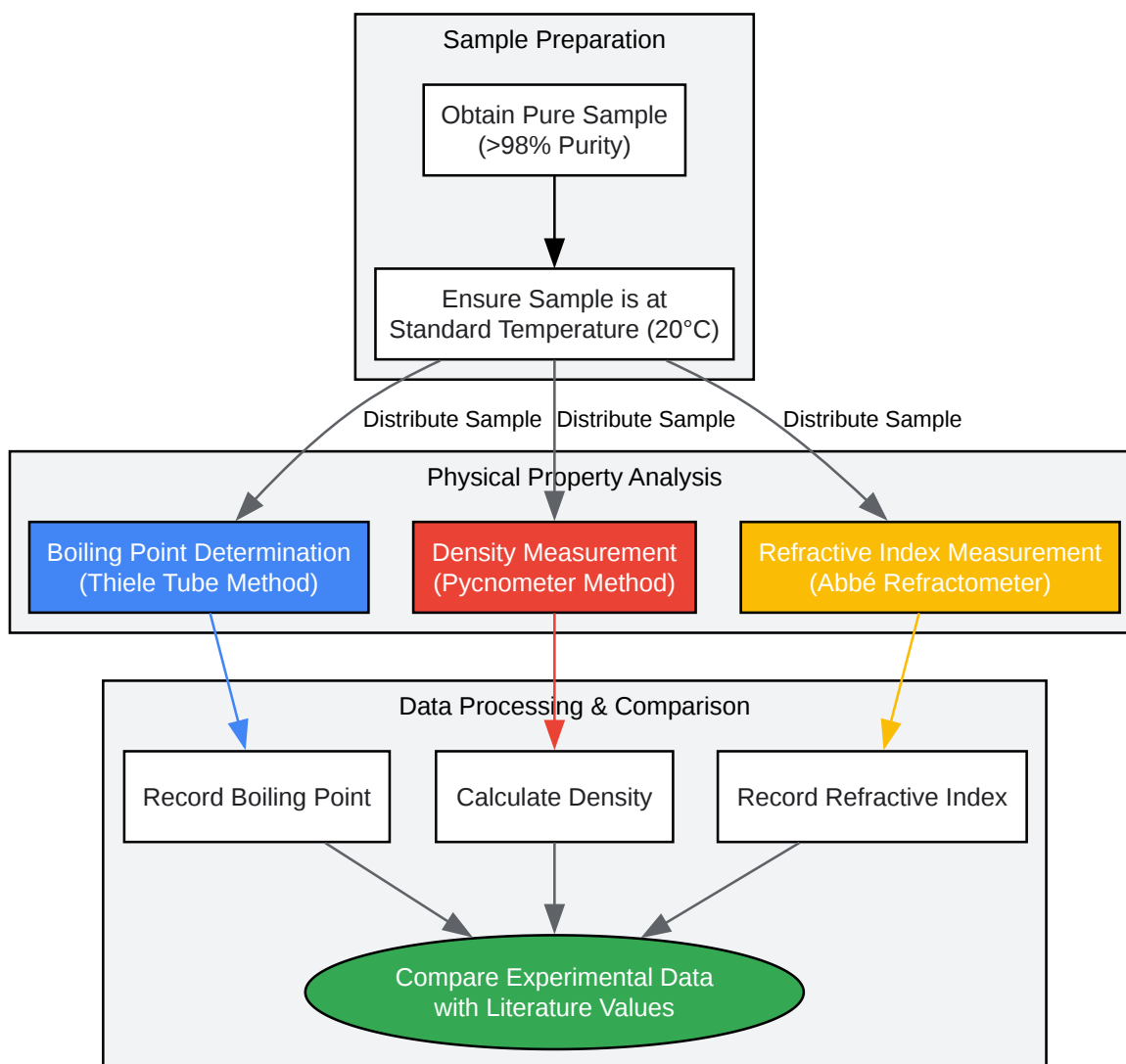
Refractive Index Measurement (Abbé Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance.^{[13][14]} It is a characteristic property used to identify and assess the purity of liquid compounds.^[14] The Abbé refractometer is the standard instrument for this measurement.^[15]^[16]

- Apparatus: Abbé refractometer, light source (typically a sodium D line at 589 nm), dropper, and a constant-temperature water circulator.^[14]
- Procedure:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry completely.^[16]
 - The instrument is calibrated using a standard sample with a known refractive index, often distilled water.
 - A few drops of **3,3-Dimethyloctane** are placed on the surface of the lower prism using a dropper.^[16]
 - The prisms are closed and locked. A constant temperature (typically 20°C) is maintained by circulating water through the instrument.^[14]
 - The light source is positioned, and the user looks through the eyepiece, adjusting the knob until the field of view shows a distinct light and dark region.
 - The compensator drum is adjusted to eliminate any color fringe at the boundary, making the dividing line sharp.
 - The adjustment knob is used to align the boundary line precisely with the crosshairs in the eyepiece.^[16]
 - The refractive index value is read directly from the instrument's scale.^[14]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physical characterization of a liquid organic compound such as **3,3-Dimethyloctane**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 4110-44-5: 3,3-Dimethyloctane | CymitQuimica [cymitquimica.com]
- 2. B21520.03 [thermofisher.com]
- 3. chembk.com [chembk.com]
- 4. Page loading... [guidechem.com]
- 5. scbt.com [scbt.com]
- 6. 3,3-Dimethyloctane | C₁₀H₂₂ | CID 138117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3,3-dimethyloctane [stenutz.eu]
- 8. 3,3-Dimethyloctane | 4110-44-5 [amp.chemicalbook.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. ucalgary.ca [ucalgary.ca]
- 12. Petroleum lab experiment 01 - density and sp. gr. - by-syj | PDF [slideshare.net]
- 13. faculty.weber.edu [faculty.weber.edu]
- 14. athabascau.ca [athabascau.ca]
- 15. pubs.acs.org [pubs.acs.org]
- 16. davjalandhar.com [davjalandhar.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3,3-Dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207745#what-are-the-physical-properties-of-3-3-dimethyloctane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com